

# Personal protective equipment for handling LY2955303

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## Compound of Interest

Compound Name: LY2955303

Cat. No.: B608730

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## Essential Safety and Handling Guide for LY2955303

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling the research compound **LY2955303**. It is intended to supplement, not replace, the official Safety Data Sheet (SDS) provided by the manufacturer. All personnel must review the complete SDS before handling this compound.<sup>[1]</sup>

## Personal Protective Equipment (PPE)

When handling **LY2955303**, a comprehensive approach to personal protection is crucial to minimize exposure and ensure laboratory safety. The following table summarizes the recommended PPE.

Body Part	Personal Protective Equipment	Specifications & Best Practices
Hands	Chemical-resistant gloves	Nitrile or other impervious gloves are recommended. If using an organic solvent, select gloves specifically resistant to that solvent. Always inspect gloves for integrity before use and practice proper glove removal to avoid skin contamination. <a href="#">[2]</a> <a href="#">[3]</a>
Eyes/Face	Safety glasses with side shields, chemical splash goggles, or a full-face shield	The level of protection should be based on the specific procedure and potential for splashes or aerosols. An emergency eyewash station must be readily accessible. <a href="#">[2]</a> <a href="#">[3]</a>
Body	Laboratory coat	A standard lab coat is required. For procedures with a higher risk of splashes, consider a fluid-resistant or impervious gown. <a href="#">[2]</a> <a href="#">[3]</a>
Respiratory	Use in a well-ventilated area or with local exhaust ventilation (e.g., fume hood)	For operations that may generate dust or aerosols, a respirator may be necessary. Consult your institution's safety officer and the official SDS for specific respiratory protection requirements. <a href="#">[2]</a>

## Operational and Disposal Plans

Handling Procedures:

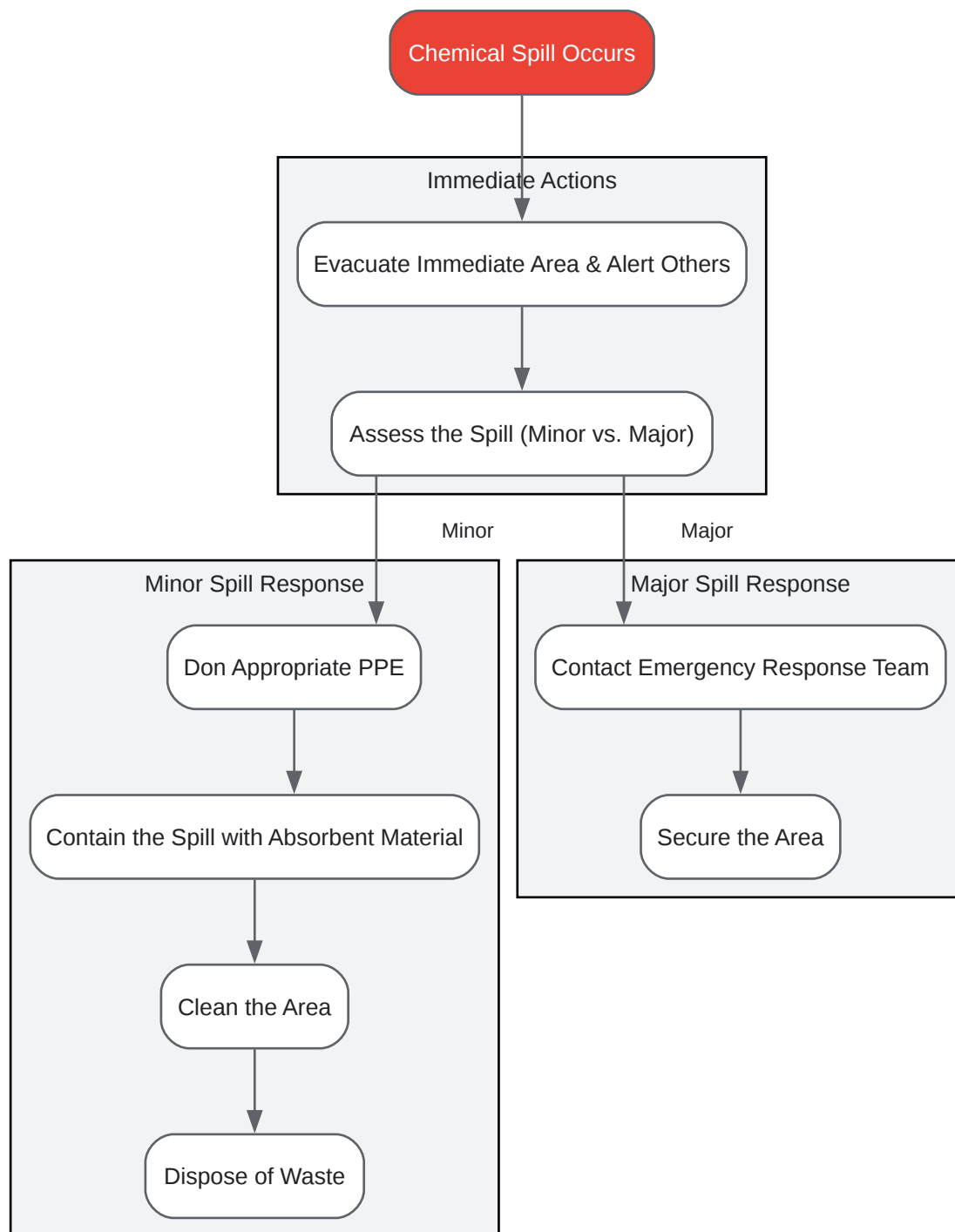
- Preparation: Before handling, ensure all necessary PPE is donned correctly and that an emergency eyewash station and safety shower are accessible.[\[2\]](#)[\[3\]](#)
- Weighing and Aliquoting: Whenever possible, handle the solid compound in a ventilated enclosure or fume hood to minimize inhalation of any dust.
- Solution Preparation: When dissolving **LY2955303**, add the solvent to the solid slowly to avoid splashing.
- General Hygiene: Avoid all personal contact with the compound. Do not ingest, inhale, or allow contact with skin or eyes. Wash hands thoroughly after handling, even if gloves were worn.[\[1\]](#) Contaminated clothing should be removed immediately and laundered before reuse.

#### Emergency Procedures:

- Skin Contact: Immediately wash the affected area with plenty of soap and water.[\[4\]](#) Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[\[4\]](#) Seek immediate medical attention.
- Inhalation: Remove the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
- Ingestion: If swallowed, wash out the mouth with water, provided the person is conscious. Do not induce vomiting. Seek immediate medical attention.[\[4\]](#)

#### Spill Response:

In the event of a spill, the immediate priority is to ensure personnel safety and contain the spill. The following workflow outlines the general procedure for a minor chemical spill. For major spills, evacuate the area and contact your institution's emergency response team.



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